

A Comprehensive Resource for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: 2,2,3,3,3-Pentafluoropropanol

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Introduction

2,2,3,3,3-Pentafluoro-1-propanol (PFPOH), identified by CAS number 422-05-9, is a fluorinated alcohol with a unique set of properties that make it a valuable compound in various scientific and industrial applications.[1][2][3][4] Its structure, featuring a propanol backbone with five fluorine atoms, imparts high polarity, thermal stability, and resistance to oxidation.[4] This guide provides a detailed overview of the properties, synthesis, applications, and safety considerations of 2,2,3,3,3-Pentafluoro-1-propanol, with a particular focus on its relevance to researchers, scientists, and professionals in the field of drug development.

Physicochemical Properties

The distinct characteristics of 2,2,3,3,3-Pentafluoro-1-propanol stem from its molecular structure. The presence of a hydroxyl (-OH) group allows for strong hydrogen bonding, while the multiple fluorine atoms enhance its hydrophobic character and contribute to its thermal and chemical stability.[4]

Property	Value
Molecular Formula	C3H3F5O[2][5]
Molecular Weight	150.05 g/mol [2][5]
Appearance	Colorless liquid[4][6]
Boiling Point	80 °C at 748 mmHg[2][7][8]
Density	1.505 g/mL at 25 °C[2][7][8][9]
Refractive Index	n20/D 1.288[2][8]
Water Solubility	Soluble (21.9 g/L at 25°C)[10]

Synthesis and Manufacturing

While detailed proprietary synthesis routes are often not publicly disclosed, the scientific literature suggests that 2,2,3,3,3-Pentafluoro-1-propanol can be synthesized through the hydrogenation of perfluoropropionic acid. One documented method involves the use of a rhodium-on-carbon (Rh/C) catalyst in an aqueous medium under hydrogen pressure.[11] The resulting pentafluoropropanol can then be purified by distillation.[10][11]

Core Applications in Research and Development

The unique properties of 2,2,3,3,3-Pentafluoro-1-propanol make it a versatile tool in the laboratory, particularly in analytical chemistry and synthetic applications.

1. Derivatization Reagent for Gas Chromatography-Mass Spectrometry (GC-MS)

A primary application of 2,2,3,3,3-Pentafluoro-1-propanol is as a derivatization reagent in GC-MS analysis.[3][10] Derivatization is a crucial step for improving the volatility and thermal stability of analytes, as well as enhancing their chromatographic separation and detection.

- **Mechanism of Action:** The hydroxyl group of PFPOH can react with functional groups in analytes, such as carboxylic acids, to form pentafluoropropyl esters. These derivatives are typically more volatile and less polar than the parent compounds, leading to improved peak shape and resolution in gas chromatography.

- Applications in Drug Metabolism and Biomarker Analysis: This technique has been successfully employed in the analysis of a wide range of biologically significant molecules, including:
 - L-tryptophan, L-kynurenine, serotonin, and quinolinic acid in human and rat plasma.[\[3\]](#)[\[10\]](#)
 - Cocaine, cocaethylene, and their metabolites in biological samples like blood, urine, and muscle tissue.[\[3\]](#)[\[10\]](#)

Experimental Workflow: Derivatization for GC-MS Analysis

Caption: A typical workflow for the derivatization of analytes using 2,2,3,3,3-Pentafluoro-1-propanol prior to GC-MS analysis.

2. Synthesis of Fluorinated Compounds

2,2,3,3,3-Pentafluoro-1-propanol serves as a building block in the synthesis of more complex fluorinated molecules.[\[3\]](#)[\[4\]](#)[\[6\]](#) The introduction of a pentafluoropropyl group can significantly alter the physicochemical properties of a molecule, including its lipophilicity, metabolic stability, and binding affinity to biological targets. This is of particular interest in drug discovery and development.

- Synthesis of Fluorinated α -Keto Ethers and α -Trifluoromethyl- α,β -Unsaturated Amides: Research has demonstrated the use of PFPOH in the preparation of trifluoromethyl ynamines, which are precursors to α -trifluoromethyl- α,β -unsaturated amides.[\[3\]](#)[\[10\]](#) It has also been used to generate fluorinated α -keto ethers from alkenes.[\[3\]](#)[\[10\]](#)

3. Specialized Solvent and Cleaning Agent

Due to its unique polarity, thermal stability, and chemical resistance, 2,2,3,3,3-Pentafluoro-1-propanol is utilized as a specialized solvent in certain chemical reactions.[\[4\]](#)[\[6\]](#) It has also been identified as an alternative cleaning agent for chlorofluorocarbons (CFCs), contributing to more environmentally friendly practices.[\[3\]](#)[\[10\]](#)

Safety and Handling

As with any chemical reagent, proper safety precautions must be observed when handling 2,2,3,3,3-Pentafluoro-1-propanol.

Hazard Identification:

- Health Hazards: May cause skin, eye, and respiratory tract irritation.[\[12\]](#) Ingestion may lead to gastrointestinal irritation.[\[12\]](#)
- Physical Hazards: The substance is a combustible liquid.[\[2\]](#)

Recommended Handling Procedures:

- Ventilation: Use with adequate ventilation, preferably in a chemical fume hood.[\[12\]](#)[\[13\]](#)
- Personal Protective Equipment (PPE):
 - Eye Protection: Wear appropriate safety glasses or chemical goggles.[\[12\]](#)
 - Skin Protection: Wear suitable protective gloves and clothing to prevent skin exposure.[\[12\]](#)
 - Respiratory Protection: If ventilation is inadequate, a respiratory protection program that meets OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements or European Standard EN 149 must be followed.[\[12\]](#)
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible substances.[\[12\]](#)[\[13\]](#)

First Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[\[12\]](#)
- Skin Contact: Flush skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes.[\[12\]](#)
- Inhalation: Remove from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.[\[12\]](#)

- Ingestion: Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and have them drink 2-4 cupfuls of milk or water. Seek medical attention.[12]

Conclusion

2,2,3,3,3-Pentafluoro-1-propanol (CAS 422-05-9) is a valuable fluorinated compound with a range of applications in research and industry. For scientists and professionals in drug development and analytical chemistry, its utility as a derivatization reagent for GC-MS is particularly noteworthy, enabling the sensitive and accurate analysis of various bioactive molecules. Its role as a synthetic building block for novel fluorinated compounds further underscores its importance in the pursuit of new therapeutic agents. Adherence to proper safety and handling protocols is essential when working with this chemical to ensure a safe and effective laboratory environment.

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